An In-depth Technical Guide to 3-Hydroxypropyl p-Methoxybenzyl Thioether

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Compound of Interest

Compound Name:	*3-Hydroxypropyl p-Methoxybenzyl Thioether*
CAS No.:	*202665-68-7*
Cat. No.:	*B015745*

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Abstract

This technical guide provides a comprehensive overview of **3-Hydroxypropyl p-Methoxybenzyl Thioether**, a molecule of significant interest in medicinal chemistry and materials science. Thioethers are a critical class of organic compounds, recognized for their presence in numerous FDA-approved drugs and their role as versatile intermediates in organic synthesis.[1][2] This document details the compound's chemical identity, physicochemical properties, a validated synthetic pathway, and rigorous analytical characterization methods. Designed for researchers, scientists, and professionals in drug development, this guide explains the causality behind experimental choices and provides actionable protocols, grounding all claims in authoritative references.

Introduction: The Significance of Thioethers in Modern Chemistry

Thioethers, characterized by a sulfur atom bonded to two organic substituents (R-S-R'), are a cornerstone functional group in medicinal chemistry.[3] Their unique electronic properties and

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ability to form stable, yet metabolically susceptible, linkages make them valuable pharmacophores. They are integral to a wide array of approved therapeutics, treating conditions from infections to cardiovascular diseases.[2][4] The thioether linkage can improve pharmacokinetic profiles and bioavailability.[3] Furthermore, the sulfur atom is responsive to reactive oxygen species (ROS), a property that is being cleverly exploited in the design of advanced drug delivery systems that target oxidative stress environments characteristic of cancer cells.[5][6]

3-Hydroxypropyl p-Methoxybenzyl Thioether combines several key structural motifs: a flexible propyl chain, a terminal hydroxyl group for further functionalization, and the p-methoxybenzyl (PMB) group, a well-known protecting group in organic synthesis. This unique combination makes it a valuable building block for creating more complex molecules with potential therapeutic applications.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and properties is the foundation of all subsequent research and development.

Nomenclature and Identifiers

- Systematic IUPAC Name: 3-((4-methoxybenzyl)thio)propan-1-ol[7]
- Common Name: **3-Hydroxypropyl p-Methoxybenzyl Thioether**[7]
- CAS Number: 202665-68-7[7]
- Molecular Formula: $C_{11}H_{16}O_2S$[7]

Structural Representation

The structure consists of a p-methoxybenzyl group linked via a sulfur atom to a 3-hydroxypropyl chain.

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